"CAS number 67804-95-9 properties"

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Compound of Interest	
Compound Name:	*4-(2-Thienyl)-6-(trifluoromethyl)-2-pyrimidinamine*
CAS No.:	*396-63-4*
Cat. No.:	*B091090*

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An In-Depth Technical Guide to 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one (CAS Number: 67804-95-9)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential biological activities of 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one (CAS No. 67804-95-9). This compound belongs to the thienopyrimidine class of heterocyclic molecules, a scaffold of significant interest in medicinal chemistry due to its demonstrated potential as a kinase inhibitor and anticancer agent. This document consolidates available data to serve as a foundational resource for researchers engaged in the exploration and development of novel therapeutics. While specific mechanistic and extensive toxicological data for this particular compound are limited, this guide draws upon information from closely related analogs to provide insights into its potential pharmacological profile.

Compound Identification and Chemical Properties

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4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one, also known by its tautomeric name 4-(thiophen-2-yl)-6-(trifluoromethyl)pyrimidin-2-ol, is a fluorinated heterocyclic compound. The presence of the thiophene ring, the pyrimidinone core, and the trifluoromethyl group are key structural features that likely contribute to its chemical reactivity and biological activity.

Property	Value	Source
CAS Number	67804-95-9	N/A
Molecular Formula	$C_9H_5F_3N_2OS$	Chemdiv
Molecular Weight	262.27 g/mol	Chemdiv
Canonical SMILES	c1cc(c2cc(C(F)(F)F)nc(n2)S)sc1	Chemdiv
Appearance	Not explicitly stated, likely a solid	N/A
Solubility	Not explicitly stated	N/A

Synthesis and Spectroscopic Characterization

The synthesis of 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one can be achieved via the cyclocondensation of a trifluoromethyl-containing building block with a suitable thiophene-derived precursor. A key synthetic route is detailed in the Journal of the Brazilian Chemical Society, which involves the reaction of 1,1,1-trifluoro-4-(2-thienyl)-4-methoxy-3-buten-2-one with urea.[1]

Experimental Protocol: Synthesis of 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one[1]

- Starting Material Synthesis: The precursor, 1,1,1-trifluoro-4-(2-thienyl)-4-methoxy-3-buten-2-one, is synthesized according to previously reported methods.
- Cyclocondensation Reaction:
  - To a solution of 1,1,1-trifluoro-4-(2-thienyl)-4-methoxy-3-buten-2-one in a suitable solvent such as ethanol, add an equimolar amount of urea.

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- The reaction mixture is refluxed for a sufficient period to ensure complete reaction, typically monitored by thin-layer chromatography (TLC).

- Isolation and Purification:
  - Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
  - The resulting crude product is purified by recrystallization from an appropriate solvent system to yield the final compound.

Spectroscopic Data

The structural integrity of the synthesized compound is confirmed through various spectroscopic techniques.

- ^{1}H NMR Spectroscopy: The ^{1}H NMR spectrum provides characteristic signals for the protons on the thiophene and pyrimidine rings. A representative ^{1}H NMR spectrum of the related compound 6-(2-thienyl)-4-trifluoromethyl-1H-pyrimidin-2-one in DMSO-d_6 is available and can be used as a reference for spectral interpretation.[2]

- ^{13}C NMR Spectroscopy: While specific ^{13}C NMR data for this compound is not readily available in the cited literature, it is expected to show distinct signals for the trifluoromethyl carbon, the carbonyl carbon, and the carbons of the thiophene and pyrimidine rings.

- Mass Spectrometry: Mass spectrometry would confirm the molecular weight of the compound.

- Elemental Analysis: As reported, the elemental analysis for $C_9H_5F_3N_2OS$ is: Calculated: C, 41.22; H, 1.92; N, 10.68. Found: C, 41.15; H, 1.90; N, 10.61.[1]

Potential Biological Activities and Mechanism of Action

While specific biological studies on 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one are not extensively documented, the thienopyrimidine scaffold is a well-established pharmacophore in the development of kinase inhibitors.[3][4]

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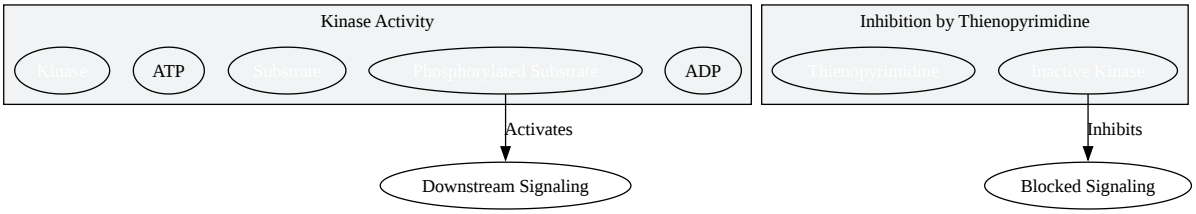
Inferred Mechanism of Action: Kinase Inhibition

The primary mechanism of action for many thienopyrimidine derivatives is competitive inhibition at the ATP-binding site of protein kinases.[1] These enzymes play a crucial role in cellular signaling pathways that regulate cell growth, proliferation, and survival. Aberrant kinase activity is a hallmark of many cancers, making them attractive targets for therapeutic intervention.[4]



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The thienopyrimidine core can form key hydrogen bonds with the hinge region of the kinase domain, effectively blocking the binding of ATP and halting the phosphorylation cascade.[3] Derivatives of thienopyrimidine have shown inhibitory activity against various kinases, including epidermal growth factor receptor (EGFR), phosphoinositide 3-kinase (PI3K), and Tie-2.[5][6][7] Given the structural similarities, it is plausible that 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one may exhibit similar inhibitory activities.

Anticancer Potential

The inhibition of key kinases involved in cancer progression suggests that this compound could possess anticancer properties. Studies on related 5-trifluoromethylpyrimidine derivatives have demonstrated potent antitumor activities, with some compounds inducing apoptosis and arresting the cell cycle in cancer cell lines.[7] The cytotoxic properties of various thiadiazole and pyrimidine derivatives have also been extensively reviewed.[8][9]

Safety and Handling

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According to the available Safety Data Sheet (SDS), 4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one is classified as an irritant and poses a hazard to the aquatic environment. Standard laboratory safety protocols should be strictly followed when handling this compound.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only in a well-ventilated area.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.

Detailed toxicological studies, including acute and chronic toxicity, mutagenicity, and carcinogenicity, for this specific compound are not publicly available. The genetic toxicology of related 5-fluoropyrimidines has been studied, and these compounds have been shown to induce genotoxic effects.[10]

Conclusion and Future Directions

4-(2-thienyl)-6-(trifluoromethyl)pyrimidin-2(1H)-one is a synthetically accessible compound with a chemical scaffold known to be biologically active. The presence of the thienopyrimidine core, coupled with the trifluoromethyl group, suggests its potential as a kinase inhibitor with possible applications in anticancer drug discovery.

Future research should focus on:

- Comprehensive Biological Screening: Evaluating the compound against a broad panel of kinases to determine its inhibitory profile and selectivity.
- In Vitro and In Vivo Anticancer Studies: Assessing its efficacy in various cancer cell lines and animal models.
- Detailed Mechanistic Studies: Elucidating the precise molecular targets and signaling pathways affected by the compound.

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- Toxicological Evaluation: Conducting thorough safety and toxicology studies to determine its therapeutic index.

This technical guide serves as a starting point for researchers interested in exploring the therapeutic potential of this and related compounds. The provided synthesis protocol and analytical insights should facilitate further investigation into its promising pharmacological properties.

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